

An In-depth Technical Guide to Cyclohexylphosphine (as Tricyclohexylphosphine)

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Compound of Interest

Compound Name: Cyclohexylphosphine

Cat. No.: B1595701

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Tricyclohexylphosphine** (PCy₃), a pivotal organophosphine ligand in modern synthetic chemistry. The document details its chemical properties, synthesis, safety protocols, and its extensive applications in catalysis, which are crucial for drug discovery and development.

Core Properties of Tricyclohexylphosphine

Tricyclohexylphosphine, often abbreviated as PCy₃, is a tertiary phosphine widely utilized as a ligand in organometallic chemistry. Its notable steric bulk and strong electron-donating properties are key to its efficacy in a variety of catalytic reactions.^{[1][2]}

| Property | Value | Reference |
|-------------------|-----------------------------------|------------------|
| CAS Number | 2622-14-2 | --INVALID-LINK-- |
| Molecular Weight | 280.43 g/mol | --INVALID-LINK-- |
| Molecular Formula | C ₁₈ H ₃₃ P | --INVALID-LINK-- |
| Appearance | White crystalline solid | --INVALID-LINK-- |
| Melting Point | 81-83 °C | --INVALID-LINK-- |
| pKa | 9.7 | --INVALID-LINK-- |

Synthesis and Handling

Synthesis: **Tricyclohexylphosphine** is commonly synthesized through the reaction of phosphorus trichloride with a cyclohexyl Grignard reagent, such as cyclohexylmagnesium bromide.[1][3] An alternative method involves the hydrogenation of triphenylphosphine oxide to **tricyclohexylphosphine** oxide, followed by reduction.[4]

Handling and Storage: PCy₃ is an air-sensitive solid and should be handled and stored under an inert atmosphere (e.g., nitrogen or argon) in a cool, dry place to prevent oxidation to **tricyclohexylphosphine** oxide.[5] It is recommended to wear appropriate personal protective equipment, including gloves and safety glasses, and to work in a well-ventilated area.

Applications in Homogeneous Catalysis

The bulky and electron-rich nature of PCy₃ makes it an excellent ligand for various transition metal-catalyzed cross-coupling reactions, which are fundamental in the synthesis of pharmaceuticals and complex organic molecules.[2]

Key Applications:

- Suzuki-Miyaura Coupling:** PCy₃ is a highly effective ligand for palladium-catalyzed Suzuki-Miyaura reactions, which form carbon-carbon bonds between organoboranes and organic halides. The Pd(OAc)₂/PCy₃ system is particularly effective for the coupling of aryl and vinyl triflates.

- **Heck Reaction:** In the palladium-catalyzed Heck reaction, which couples unsaturated halides with alkenes, PCy_3 is used to promote the reaction, especially with less reactive aryl chlorides.
- **Buchwald-Hartwig Amination:** This reaction forms carbon-nitrogen bonds and is crucial for synthesizing arylamines. PCy_3 -ligated palladium catalysts show high activity in these transformations.
- **Grubbs' Catalyst and Olefin Metathesis:** PCy_3 is a key ligand in first-generation Grubbs' catalysts, which are used for olefin metathesis reactions, a versatile method for forming carbon-carbon double bonds.
- **Crabtree's Catalyst and Hydrogenation:** PCy_3 is also a component of Crabtree's catalyst, used for the homogeneous hydrogenation of olefins.

Experimental Protocols

Below are representative experimental protocols for key reactions involving **tricyclohexylphosphine**.

a) Suzuki-Miyaura Coupling of an Aryl Bromide

This protocol describes a typical palladium-catalyzed cross-coupling reaction between an aryl bromide and a boronic acid using PCy_3 as a ligand.

| Reagent/Parameter | Quantity/Value |
|--|--------------------|
| Aryl Bromide | 1.0 mmol |
| Arylboronic Acid | 1.2 mmol |
| Pd(OAc) ₂ | 0.01 mmol (1 mol%) |
| Tricyclohexylphosphine | 0.02 mmol (2 mol%) |
| Base (e.g., K ₂ CO ₃) | 2.0 mmol |
| Solvent (e.g., Toluene) | 5 mL |
| Temperature | 80-100 °C |
| Reaction Time | 12-24 hours |

Methodology:

- In a Schlenk flask under an inert atmosphere, combine the aryl bromide, arylboronic acid, Pd(OAc)₂, **tricyclohexylphosphine**, and base.
- Add the solvent and stir the mixture at the specified temperature for the indicated time.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate), dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

b) Heck Reaction of an Aryl Halide with an Alkene

This protocol outlines the general procedure for a Heck reaction using a PCy₃-ligated palladium catalyst.

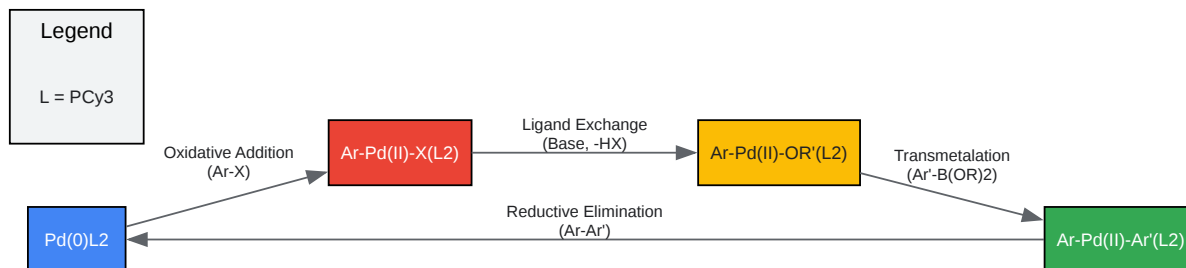
| Reagent/Parameter | Quantity/Value |
|----------------------------|--------------------|
| Aryl Halide | 1.0 mmol |
| Alkene | 1.5 mmol |
| Pd(OAc) ₂ | 0.01 mmol (1 mol%) |
| Tricyclohexylphosphine | 0.02 mmol (2 mol%) |
| Base (e.g., Triethylamine) | 2.0 mmol |
| Solvent (e.g., DMF) | 3 mL |
| Temperature | 80 °C |
| Reaction Time | 4 hours |

Methodology:

- To a Schlenk tube, add Pd(OAc)₂, **tricyclohexylphosphine**, the aryl halide, the alkene, and the base under an inert atmosphere.[\[6\]](#)
- Add the solvent and heat the mixture with stirring.[\[6\]](#)
- After the reaction is complete, cool the mixture and dilute with water.
- Extract the product with an appropriate organic solvent.
- Wash the combined organic layers with brine, dry over a drying agent, and remove the solvent in vacuo.
- Purify the product via flash chromatography.

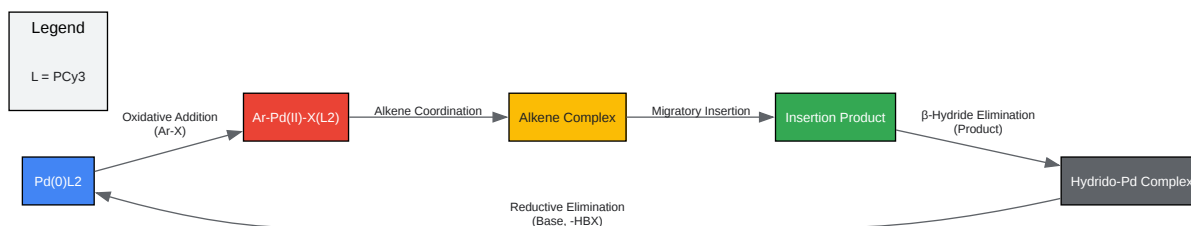
Visualized Mechanisms and Workflows

The following diagrams illustrate the catalytic cycles and a general experimental workflow relevant to the applications of **tricyclohexylphosphine**.



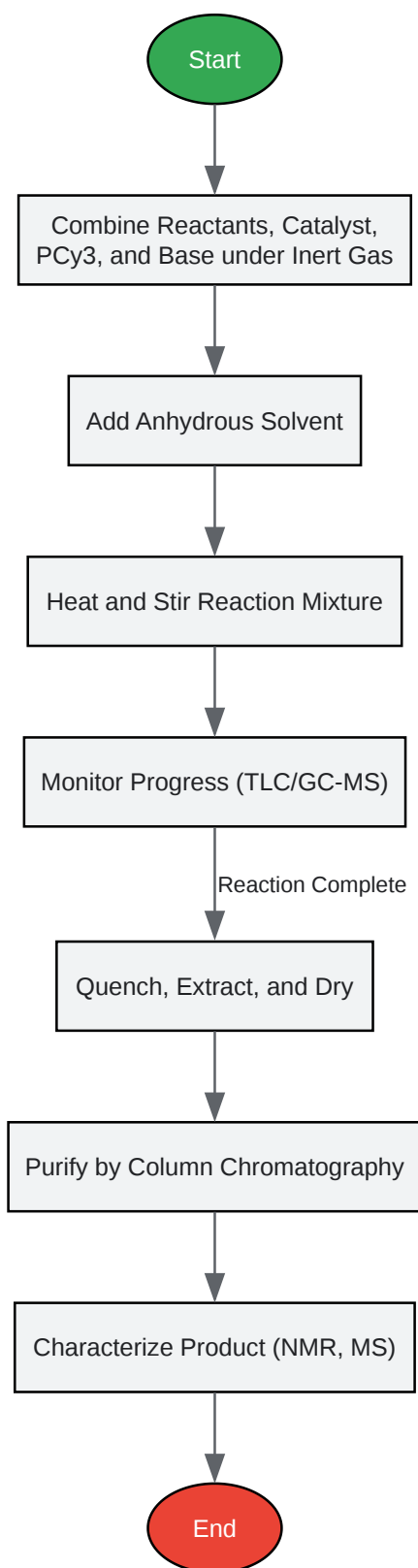
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Caption: Catalytic cycle of the Suzuki-Miyaura cross-coupling reaction.



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Caption: Catalytic cycle of the Heck reaction.



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Caption: General experimental workflow for a cross-coupling reaction.

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